

Personal protective equipment for handling beta-Amino isobutyrate

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Compound of Interest

Compound Name: *beta-Amino isobutyrate*

Cat. No.: *B1238586*

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Essential Safety and Handling Guide for β -Aminoisobutyric Acid

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling β -Aminoisobutyric acid (BAIBA) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize risks.

Chemical and Physical Properties

β -Aminoisobutyric acid is a non-protein amino acid that exists as a white solid.^[1]

Understanding its properties is the first step toward safe handling.

Property	Value
Molecular Formula	C4H9NO2
Molecular Weight	103.12 g/mol
Appearance	White powder or crystalline solid
Melting Point	117 - 121 °C / 242.6 - 249.8 °F
Primary Hazards	Causes serious eye irritation (Category 2A)
Incompatibilities	Strong oxidizing agents, acids, acid anhydrides, acid chlorides

Source: PubChem[1], Sigma-Aldrich, Fisher Scientific[2]

Personal Protective Equipment (PPE)

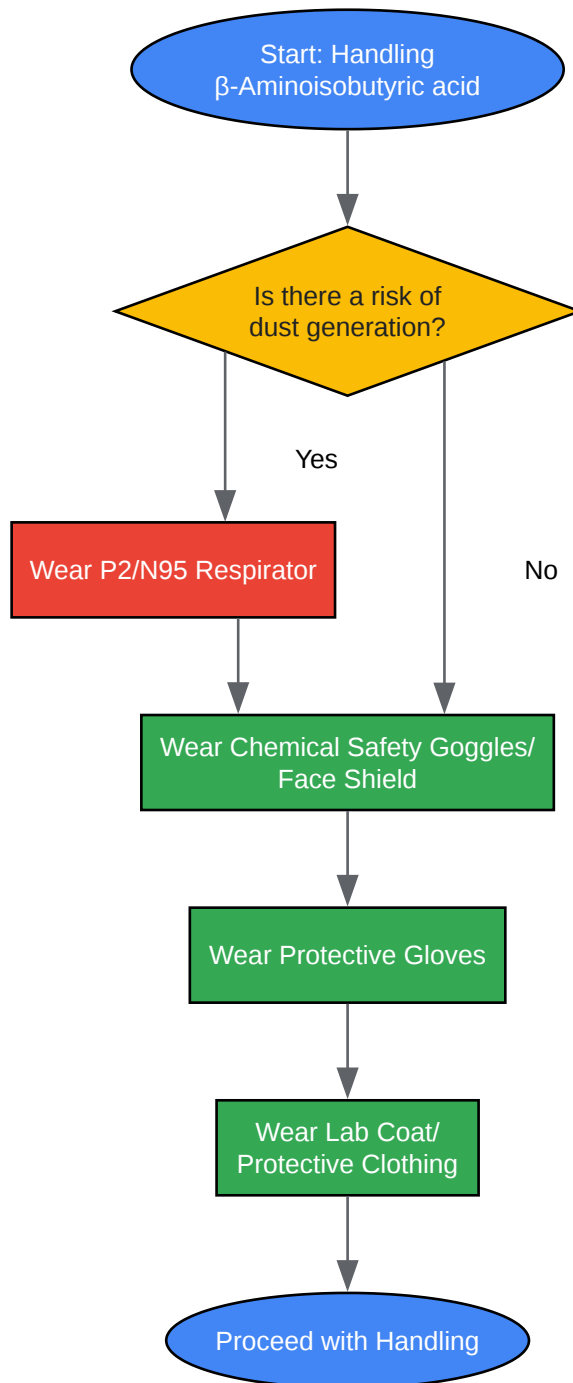
The primary hazard associated with β -Aminoisobutyric acid is serious eye irritation. Therefore, appropriate PPE is crucial to prevent exposure.

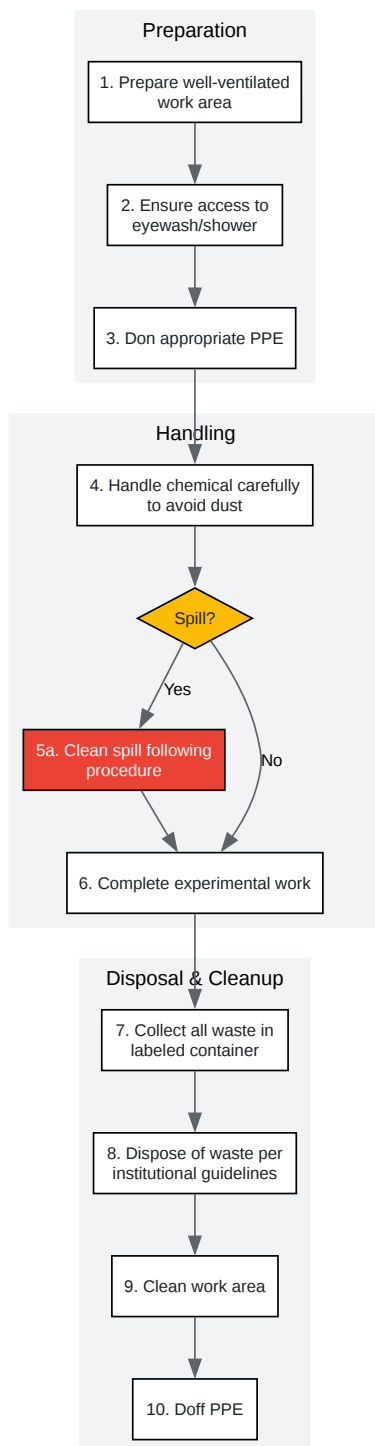
Recommended PPE for Handling β -Aminoisobutyric Acid:

- Eye and Face Protection: Always wear chemical safety goggles or a face shield. Standard safety glasses may not provide adequate protection from dust particles.
- Skin Protection:
 - Gloves: Wear appropriate protective gloves to prevent skin contact.
 - Lab Coat/Protective Clothing: A standard lab coat or other protective clothing is recommended to prevent skin exposure.[3]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required. However, if dust is generated, a P2 or N95 respirator should be used to avoid inhalation.[4]

PPE Selection Workflow

The following diagram outlines the decision-making process for selecting the appropriate PPE when handling β -Aminoisobutyric acid.

PPE Selection for β -Aminoisobutyric Acid

Safe Handling and Disposal Workflow for β -Aminoisobutyric Acid[Click to download full resolution via product page](#)

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